

Spectroscopic Profile of 3-Chloro-4-nitropyridine N-oxide: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-4-nitropyridine N-oxide

CAS No.: 76439-45-7

Cat. No.: B102940

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3-Chloro-4-nitropyridine N-oxide** (CAS No: 76439-45-7), a key intermediate in pharmaceutical synthesis. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering valuable data for compound identification, purity assessment, and further research and development.

Molecular Structure and Properties

- Molecular Formula: $C_5H_3ClN_2O_3$
- Molecular Weight: 174.54 g/mol
- Appearance: Yellow solid

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The ^1H and ^{13}C NMR spectra of **3-Chloro-4-nitropyridine N-oxide** provide definitive information about its chemical environment.

Experimental Protocol - NMR

Sample Preparation: A sample of **3-Chloro-4-nitropyridine N-oxide** was dissolved in a deuterated solvent, such as dimethyl sulfoxide- d_6 (DMSO-d_6) or chloroform- d (CDCl_3), in a standard 5 mm NMR tube.

Instrumentation: ^1H and ^{13}C NMR spectra were recorded on a high-resolution spectrometer, typically operating at a frequency of 300 MHz or higher for protons.

Data Acquisition: Standard pulse sequences were used to acquire the spectra. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.45	d	1H	H-6
8.24	s	1H	H-2
7.89	d	1H	H-5

^{13}C NMR Data

Chemical Shift (δ) ppm	Assignment
149.3	C-4
142.1	C-2
139.6	C-6
126.9	C-3
120.0	C-5

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-Chloro-4-nitropyridine N-oxide** is characterized by the vibrational frequencies of the pyridine N-oxide ring, the nitro group, and the carbon-chlorine bond.

Experimental Protocol - IR

Sample Preparation: For solid samples, the potassium bromide (KBr) pellet method is commonly employed. A small amount of the compound (1-2 mg) is finely ground with anhydrous KBr and pressed into a thin, transparent pellet.

Instrumentation: The spectrum is recorded using a Fourier-transform infrared (FT-IR) spectrometer.

Data Acquisition: The spectrum is typically recorded in the mid-infrared range (4000-400 cm^{-1}).

Key IR Absorption Bands

While a specific experimental spectrum for **3-Chloro-4-nitropyridine N-oxide** is not readily available in the searched literature, the expected characteristic absorption bands based on its functional groups are as follows:

Wavenumber (cm^{-1})	Vibration	Intensity
~1600-1450	Aromatic C=C and C=N stretching	Medium to Strong
~1550-1500	Asymmetric NO_2 stretching	Strong
~1360-1320	Symmetric NO_2 stretching	Strong
~1280-1200	N-O stretching (N-oxide)	Strong
~850-750	C-Cl stretching	Medium to Strong
~900-700	C-H out-of-plane bending	Medium to Strong

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural elucidation.

Experimental Protocol - MS

Sample Introduction and Ionization: A common technique for pyridine derivatives is gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI) at 70 eV.

Instrumentation: A mass spectrometer, such as a quadrupole or time-of-flight (TOF) analyzer, is used to separate the ions based on their mass-to-charge ratio (m/z).

Data Acquisition: The mass spectrum is recorded, showing the relative abundance of the molecular ion and various fragment ions.

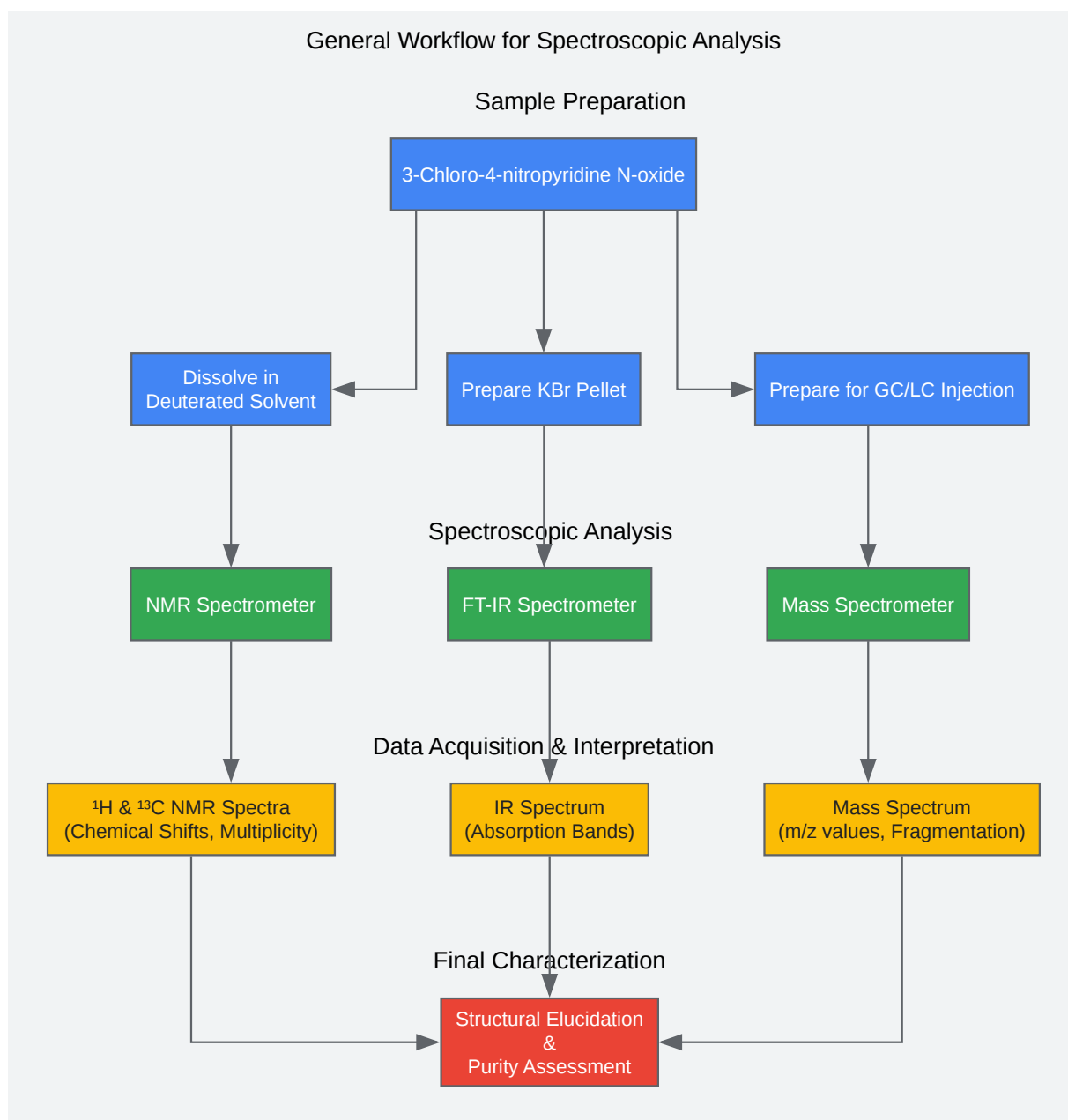
Expected Mass Spectrum Fragmentation

A definitive experimental mass spectrum for **3-Chloro-4-nitropyridine N-oxide** is not available in the public domain. However, based on the structure and known fragmentation patterns of pyridine N-oxides and nitroaromatic compounds, the following key fragments are anticipated:

m/z	Proposed Fragment
174/176	[M] ⁺ (Molecular ion peak, showing isotopic pattern for Chlorine)
158/160	[M-O] ⁺ (Loss of oxygen from the N-oxide)
128/130	[M-NO ₂] ⁺ (Loss of the nitro group)
112/114	[M-O-NO ₂] ⁺
93	[C ₅ H ₃ ClN] ⁺
77	[C ₅ H ₃ N] ⁺

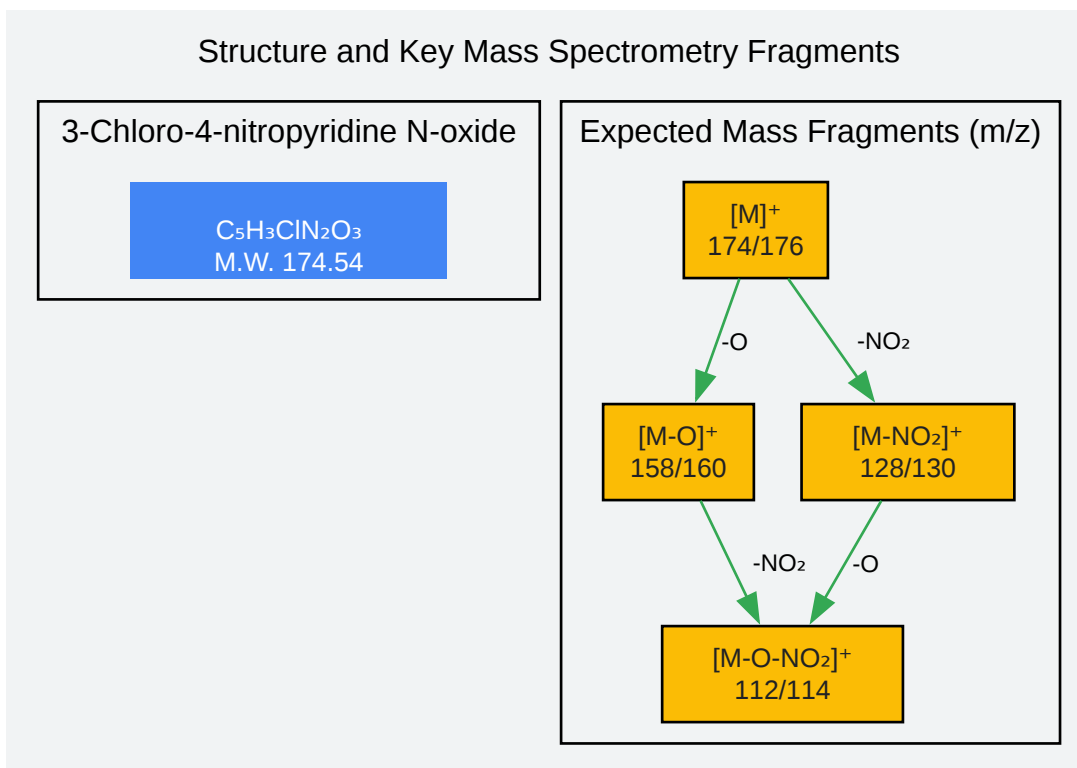
Visualizations

The following diagrams illustrate the chemical structure and a general workflow for the spectroscopic analysis of **3-Chloro-4-nitropyridine N-oxide**.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.



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Caption: Chemical structure and expected MS fragmentation of **3-Chloro-4-nitropyridine N-oxide**.

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